

Environmental Fate of 3,4-Dimethylphenol in Soil and Water: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,4-Dimethylphenol

Cat. No.: B119073

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Introduction

3,4-Dimethylphenol (3,4-DMP), also known as 3,4-xlenol, is a substituted phenolic compound used in the synthesis of antioxidants, disinfectants, solvents, and pesticides. Its presence in industrial effluents and agricultural runoff necessitates a thorough understanding of its environmental fate to assess its potential risks to ecosystems and human health. This technical guide provides a comprehensive overview of the current scientific knowledge regarding the environmental behavior of 3,4-DMP in soil and water systems, focusing on its biodegradation, photodegradation, hydrolysis, adsorption, and volatilization.

Physicochemical Properties

A summary of the key physicochemical properties of **3,4-Dimethylphenol** is presented in Table 1. These properties are fundamental to understanding its distribution and behavior in the environment.

Table 1: Physicochemical Properties of **3,4-Dimethylphenol**

Property	Value	Reference
Molecular Formula	C ₈ H ₁₀ O	[1][2]
Molecular Weight	122.16 g/mol	[1][2]
CAS Number	95-65-8	[1][2]
Melting Point	65-68 °C	[2]
Boiling Point	227 °C	[2]
Water Solubility	4760 mg/L at 25 °C	[1][3]
Vapor Pressure	0.036 mm Hg at 25 °C	[3]
Log Kow (Octanol-Water Partition Coefficient)	2.23	[3]
pKa	10.32	[3]

Environmental Fate Processes

The environmental persistence and transport of 3,4-DMP are governed by a combination of biotic and abiotic processes, which are summarized in Table 2.

Table 2: Summary of Environmental Fate Parameters for **3,4-Dimethylphenol**

Parameter	Medium	Value	Notes	Reference
Biodegradation Half-Life ($t_{1/2}$)	Soil (aerobic)	9 days (complete degradation)	In a hard, carbonaceous woody loam. Specific conditions not detailed.	[3]
Water (aerobic)	Readily degraded	In St. Lawrence River water. Quantitative half-life not specified.	[3]	
Water (anaerobic)	> 24 days	No degradation observed in a study with river sediment inoculum.	[3]	
Soil Adsorption Coefficient (K_{oc})	Soil	Estimated at 390 L/kg	Suggests moderate mobility in soil.	[3]
Henry's Law Constant	Water	1.2×10^{-6} atm·m ³ /mol (estimated)	Indicates potential for volatilization from water.	[3]
Photodegradation	Atmosphere	4.7 hours (estimated half-life)	Reaction with hydroxyl radicals.	[3]
Water	Potential for direct photolysis	Absorbs light above 290 nm, but quantum yield and rate are not well-quantified.	[3]	

Hydrolysis	Water	Not expected to be significant	Lacks hydrolyzable functional groups.	[3]
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Biodegradation

Biodegradation is a primary mechanism for the removal of 3,4-DMP from soil and water environments.

Aerobic Biodegradation:

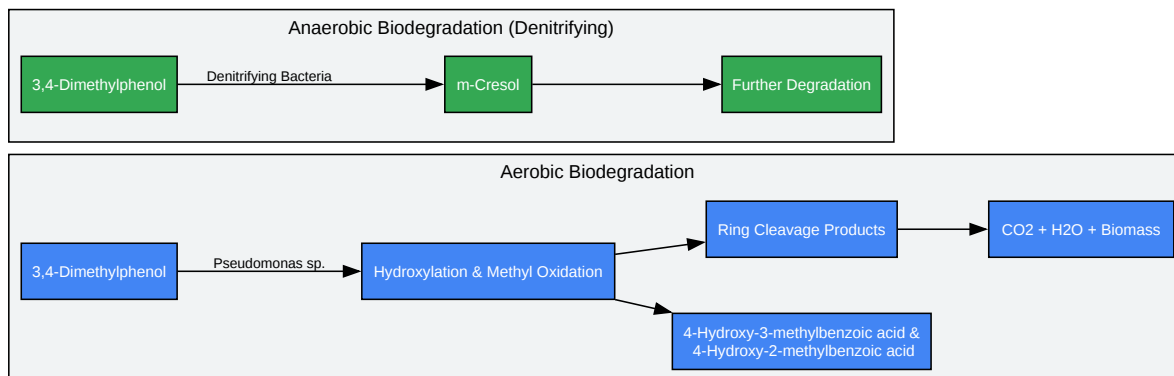
Under aerobic conditions, 3,4-DMP is readily biodegradable by various microorganisms. One study reported the complete biodegradation of 3,4-DMP in a hard, carbonaceous woody loam within 9 days[3]. In aqueous environments, it has been observed to be readily degraded in river water[3].

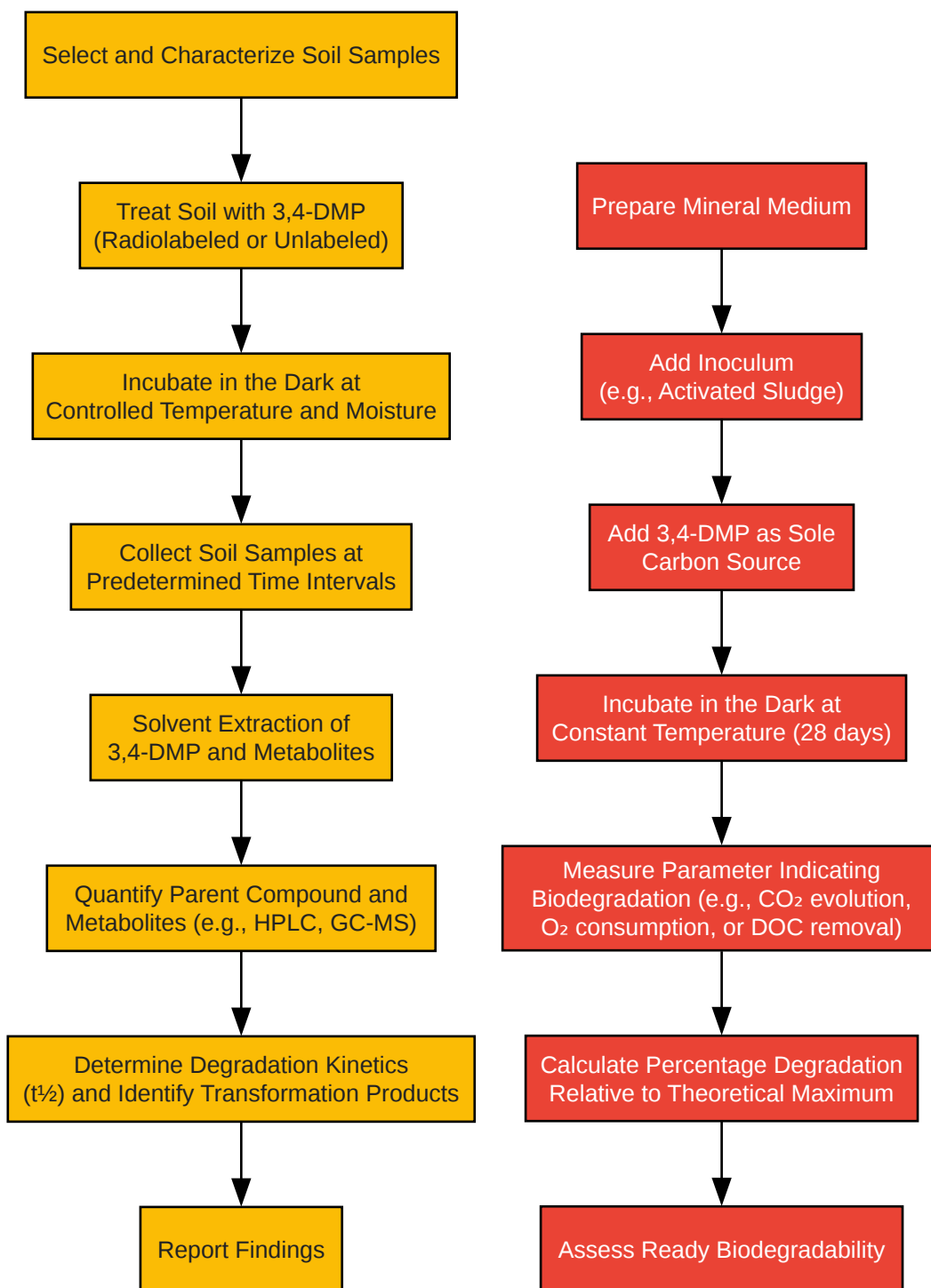
The aerobic biodegradation of 3,4-DMP by *Pseudomonas* species can proceed through the oxidation of one of the methyl groups, leading to the formation of corresponding benzoic acid derivatives. Key intermediates identified include 4-hydroxy-3-methylbenzoic acid and 4-hydroxy-2-methylbenzoic acid, which have been described as dead-end products in some bacterial strains[4]. The pathway can also involve hydroxylation of the aromatic ring, followed by ring cleavage.

Anaerobic Biodegradation:

The anaerobic biodegradation of 3,4-DMP appears to be significantly slower than aerobic degradation. One study reported no significant degradation after 24 days under anaerobic conditions using a river sediment inoculum[3]. However, under denitrifying conditions, the biodegradation of a mixture of phenol and 3,4-DMP has been demonstrated[5][6][7][8]. In these studies, m-cresol was identified as an intermediate in the degradation of 3,4-DMP[5][6][7][8].

Below is a conceptual representation of the initial steps in the aerobic and anaerobic biodegradation pathways of **3,4-Dimethylphenol**.





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